

Belotecan overall survival topotecan small-cell lung cancer

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Belotecan

CAS No.: 256411-32-2

Cat. No.: S548600

Get Quote

Efficacy and Safety Data Comparison

The table below summarizes key efficacy and safety outcomes from a pivotal head-to-head phase 2b trial and a supporting retrospective study.

Parameter	Belotecan	Topotecan	Statistical Significance & Notes
Overall Survival (OS)			
• Median OS (Phase 2b)	13.2 months [1] [2]	8.2 months [1] [2]	HR=0.69; 95% CI: 0.48–0.99 [1] [2]
Other Efficacy Measures			
• Objective Response Rate (ORR)	33% [1] [2]	21% [1] [2]	p=0.09 (primary endpoint, non-inferiority design) [1] [2]
• Disease Control Rate (DCR)	85% [1] [2]	70% [1] [2]	p=0.030 [1] [2]

Parameter	Belotecan	Topotecan	Statistical Significance & Notes
• Progression-Free Survival (PFS)	No significant difference between groups [1] [2]		
Safety & Tolerability			
• Treatment Completion (6 cycles)	53% [1] [2]	35% [1] [2]	p=0.022 [1] [2]
• Thrombocytopenia (all grades)	42% of cycles [3]	61.5% of cycles [3]	p=0.007 (retrospective study) [3]
• Severe Lung Infection (Grade 4/5)	3.2% [3]	10.8% [3]	p=0.003 (retrospective study) [3]

Key Experimental Protocols

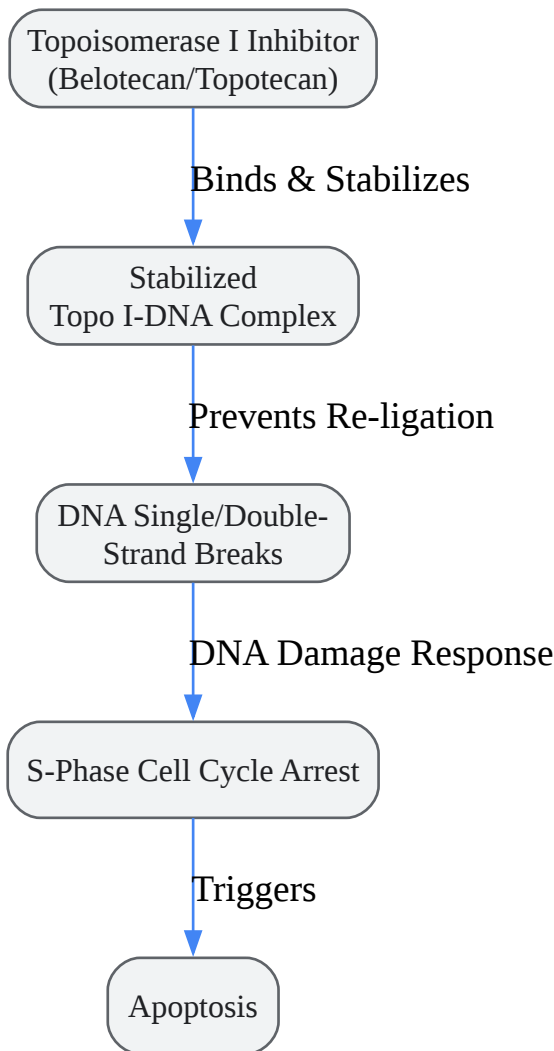
For accurate interpretation of the data, understanding the underlying clinical trial design is crucial.

- **Trial Design:** The primary source of comparative data is a **phase 2b, multicenter, randomized, open-label, parallel-group study** [1] [2]. The statistical plan employed a **non-inferiority design** with ORR as the primary endpoint [1] [2].
- **Patient Population:** The trial enrolled 164 patients with **sensitive-relapsed SCLC**, defined as a relapse ≥ 3 months after first-line platinum-based chemotherapy [2]. Key subgroups that showed particular benefit with **belotecan** included patients aged < 65 years, those with extensive-stage disease, and those with an ECOG performance status of 1 or 2 [1] [2].
- **Treatment Regimen:**
 - **Belotecan:** 0.5 mg/m² via 30-minute intravenous infusion for 5 consecutive days, every 3 weeks [2] [3].
 - **Topotecan:** 1.5 mg/m² via 30-minute intravenous infusion for 5 consecutive days, every 3 weeks [2] [3].
 - Patients were intended to receive six cycles of treatment [2].
- **Key Outcomes Assessment:**
 - **Efficacy:** Tumor response was evaluated every two cycles per **RECIST 1.1 guidelines** by an independent, blinded radiologist [2]. OS and PFS were secondary endpoints [2].

- **Safety:** Toxicity was evaluated based on **CTCAE version 4.0**, with haematology and biochemistry tests performed regularly [2] [3].

Mechanisms of Action and Trial Workflow

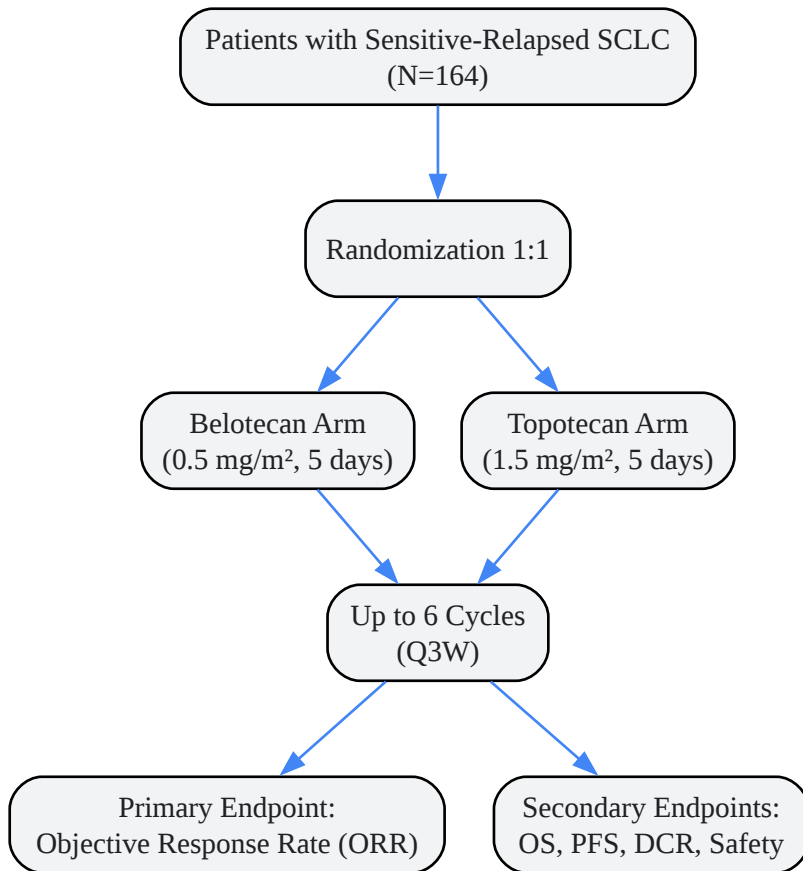
Belotecan and topotecan are both camptothecin analogues that function as **topoisomerase I inhibitors** [1] [2]. This shared mechanism is illustrated in the diagram below.



[Click to download full resolution via product page](#)

*Diagram 1: Mechanism of action shared by **belotecan** and topotecan. Both drugs stabilize the topoisomerase I-DNA complex, leading to irreversible DNA damage and programmed cell death.*

The workflow of the phase 2b clinical trial that generated the key comparative data is outlined as follows.



[Click to download full resolution via product page](#)

Diagram 2: Workflow of the randomized phase 2b trial comparing **belotecan** and topotecan [1] [2]. Q3W: Every 3 weeks; OS: Overall Survival; PFS: Progression-Free Survival; DCR: Disease Control Rate.

Interpretation and Research Implications

- **Survival Benefit:** The significant improvement in median overall survival is the most compelling efficacy finding, suggesting that **belotecan** may offer a meaningful clinical advantage [1] [2].
- **Improved Tolerability:** The higher rate of treatment completion and lower incidence of key hematological toxicities with **belotecan** indicate a potentially **wider therapeutic margin**, which could translate to better patient quality of life and treatment adherence [1] [3].
- **Context and Limitations:** The data supporting **belotecan** is promising but primarily stems from a single phase 2b trial. **Phase 3 validation is required** to confirm these findings and firmly establish **belotecan's** role in treating sensitive-relapsed SCLC [1] [2]. The research landscape for SCLC is

evolving, with novel therapies like T-cell engagers and antibody-drug conjugates under investigation [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A randomised phase 2b study comparing the efficacy and ... [pubmed.ncbi.nlm.nih.gov]
2. A randomised phase 2b study comparing the efficacy and ... [nature.com]
3. Lesser Toxicities of Belotecan in Patients with Small Cell ... [pmc.ncbi.nlm.nih.gov]
4. Redefining the Fight Against SCLC: Standards, Innovations ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Belotecan overall survival topotecan small-cell lung cancer].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548600#belotecan-overall-survival-topotecan-small-cell-lung-cancer>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com